

Technical Support Center: 2-Isopropylcyclopentanone

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Compound of Interest

Compound Name: 2-Isopropylcyclopentanone

Cat. No.: B083243

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This guide provides essential information for the safe handling, storage, and troubleshooting of **2-Isopropylcyclopentanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **2-Isopropylcyclopentanone** and what are its primary hazards?

2-Isopropylcyclopentanone (CAS No. 14845-55-7) is a chemical intermediate used in the synthesis of fungicides and pharmaceuticals.^{[1][2][3]} It is classified as a hazardous substance with the following primary risks:

- **Flammable:** It is a flammable liquid and its vapors can form combustible mixtures with air.^{[4][5]}
- **Toxic:** It is considered toxic if swallowed.^{[4][6]}
- **Irritant:** It can cause serious eye irritation and skin irritation.^{[4][5]}
- **Respiratory Tract Irritant:** Inhalation may cause respiratory irritation.^[4]

Q2: What are the proper storage conditions for **2-Isopropylcyclopentanone**?

To ensure safety and maintain chemical integrity, **2-Isopropylcyclopentanone** should be stored according to the following guidelines:

- Location: Store in a cool, dry, dark, and well-ventilated area.[7][8][9]
- Cabinet: As a flammable liquid, it must be kept in a dedicated, approved flammable storage cabinet.[7][8][10][11] These cabinets should be labeled "Flammable – Keep Fire Away".[10][11]
- Ignition Sources: Store away from all sources of heat and ignition, including open flames, sparks, and direct sunlight.[5][7][8]
- Container: Keep the container tightly closed to prevent the escape of vapors.[5][11]
- Segregation: Store separately from incompatible materials such as oxidizers, reducing agents, acids, and bases.[8]

Q3: What Personal Protective Equipment (PPE) is required when handling this chemical?

Appropriate PPE is mandatory to protect against the hazards of **2-Isopropylcyclopentanone**. [12] The minimum required PPE includes:

- Eye and Face Protection: Chemical splash goggles are required.[12] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[13]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves, to protect against skin contact.[12][14]
- Protective Clothing: A flame-resistant lab coat should be worn to protect against accidental spills and fire hazards.[5][14]
- Respiratory Protection: Handling should be done in a well-ventilated area, preferably inside a chemical fume hood, to avoid inhaling vapors.[10][11] If ventilation is inadequate, a respirator with an organic vapor cartridge may be necessary.[14][15]

Q4: How should I handle the transfer of **2-Isopropylcyclopentanone** between containers?

Transferring flammable liquids requires specific precautions to prevent fires and spills:

- Location: Whenever possible, conduct transfers inside a chemical fume hood.[10]

- Grounding: To prevent static discharge, which can ignite flammable vapors, ensure that both the dispensing and receiving containers are properly bonded and grounded.[\[5\]](#)[\[10\]](#)
- Ventilation: Ensure the area is well-ventilated to prevent the accumulation of flammable vapors.[\[9\]](#)[\[11\]](#)
- Quantity: Keep the quantities of flammable liquids outside of a storage cabinet to a minimum.[\[7\]](#)

Troubleshooting Guide

Issue: I've noticed a change in the color or clarity of the **2-Isopropylcyclopentanone**.

- Possible Cause: This could indicate contamination or chemical degradation. Over time, some chemicals can degrade, especially if exposed to light, air, or incompatible materials.[\[7\]](#)
- Solution: Do not use the chemical. Visually inspect the container for any signs of deterioration.[\[7\]](#) If the integrity of the chemical is in doubt, it should be disposed of according to your institution's hazardous waste guidelines.

Issue: There is a strong odor in the lab, even when the container is closed.

- Possible Cause: The container may not be sealed properly, or there may be a small, unnoticed spill. Ketones can have strong odors, and their vapors are flammable.
- Solution:
 - Ensure the container cap is tightly sealed.
 - Inspect the container and storage area for any signs of leaks or spills.
 - Verify that the storage area is adequately ventilated. Flammable storage cabinets are generally not recommended for venting as it can reduce their fire protection effectiveness.[\[11\]](#)
 - If the odor persists, move the container to a fume hood and re-evaluate its integrity.

Issue: I accidentally spilled a small amount of **2-Isopropylcyclopentanone** on the bench.

- Possible Cause: Accidental spillage during handling.
- Solution:
 - Alert others in the immediate area.
 - Ensure there are no ignition sources nearby.[\[11\]](#)
 - If you are trained and it is safe to do so, contain and clean up the spill using an appropriate chemical absorbent material.
 - Place the used absorbent material in a sealed container for hazardous waste disposal.
 - Clean the affected surface thoroughly.

Data and Properties

Table 1: Physical and Chemical Properties of **2-Isopropylcyclopentanone**

Property	Value	Reference
CAS Number	14845-55-7	[1] [4]
Molecular Formula	C ₈ H ₁₄ O	[1] [4] [6]
Molecular Weight	126.20 g/mol	[1] [4] [6]
Appearance	Colorless Liquid	[16]
Boiling Point	175-176 °C	[16] [17]
Density	0.9105 g/cm ³	[16]
Solubility	Hardly soluble in water	[1] [3]
Storage Class	6.1C (Combustible, acute toxic)	[6]

Experimental Protocols & Workflows

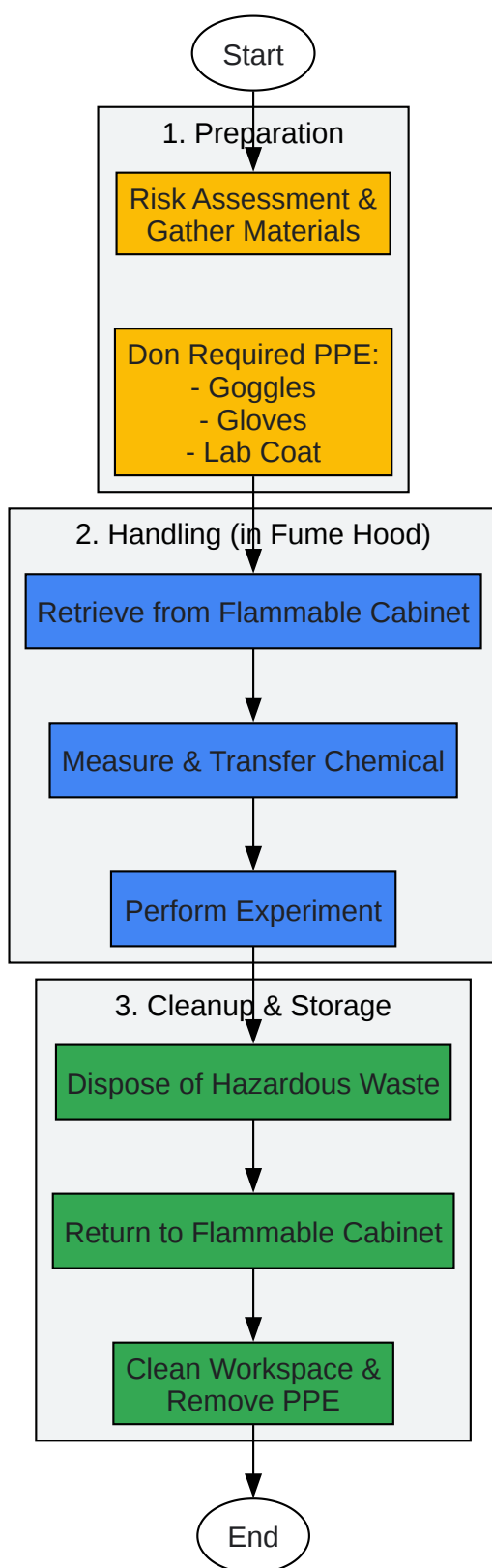
General Protocol for Safe Handling and Use

This protocol outlines the standard procedure for working with **2-Isopropylcyclopentanone** in a laboratory setting.

- Risk Assessment: Before starting any experiment, perform a thorough risk assessment covering all potential hazards.
- PPE Donning: Put on all required PPE, including a lab coat, chemical splash goggles, and nitrile gloves.[\[12\]](#)[\[14\]](#)
- Preparation:
 - Ensure a chemical fume hood is operational and available for use.[\[10\]](#)
 - Prepare the workspace by removing any unnecessary items and potential ignition sources.[\[11\]](#)
 - Have spill control materials and a fire extinguisher readily accessible.[\[14\]](#)
- Chemical Retrieval:
 - Retrieve the **2-Isopropylcyclopentanone** container from the flammable storage cabinet.[\[8\]](#)
 - Visually inspect the container for any damage or leaks before transporting it to the fume hood.[\[7\]](#)
- Procedure:
 - Perform all manipulations, including measuring and transferring the chemical, inside the fume hood.[\[10\]](#)
 - Keep the container closed when not in use.[\[11\]](#)
- Post-Procedure:
 - Tightly seal the chemical container.
 - Clean any contaminated glassware and the work surface within the fume hood.

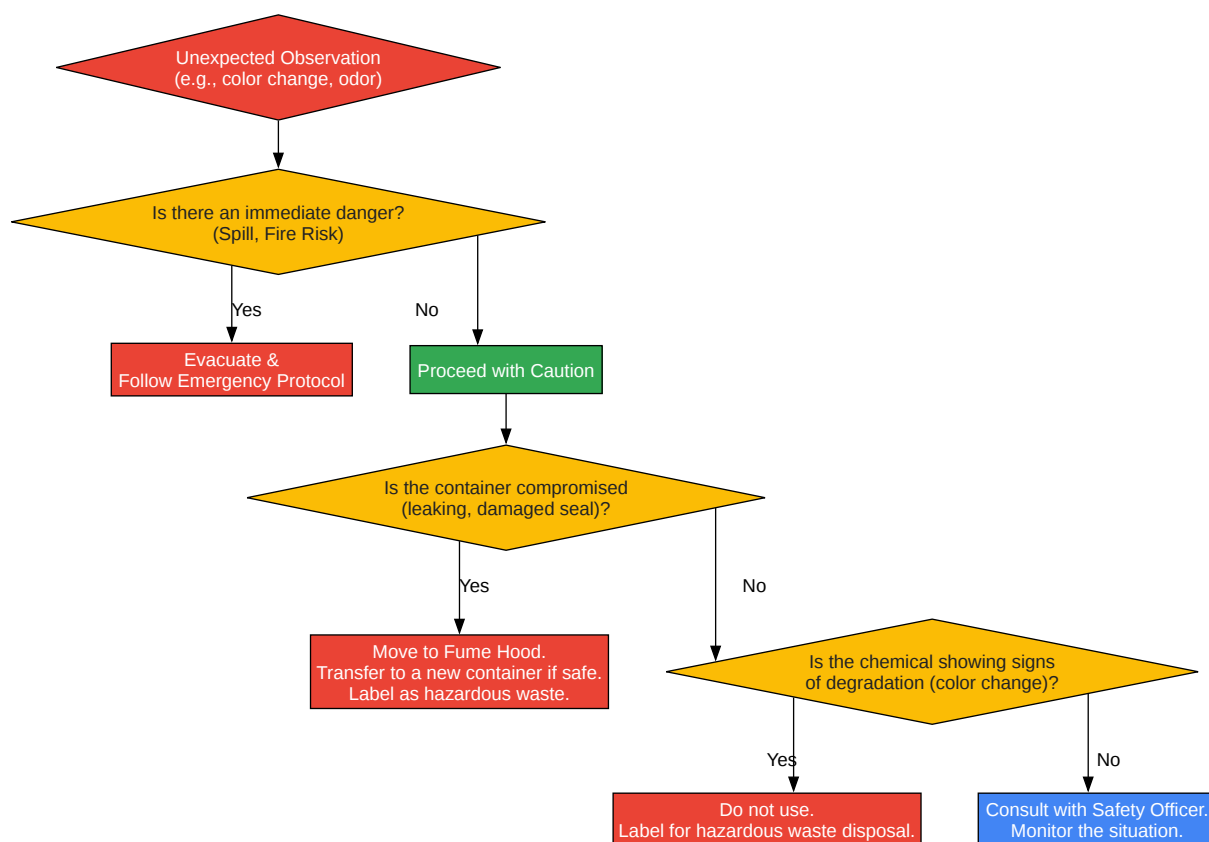
- Return the chemical to its designated flammable storage cabinet.[8]
- Waste Disposal: Dispose of any waste, including contaminated consumables, in a properly labeled hazardous waste container.
- PPE Doffing: Remove PPE in the correct order to avoid contamination. Wash hands thoroughly after handling the substance.[5]

Visual Guides



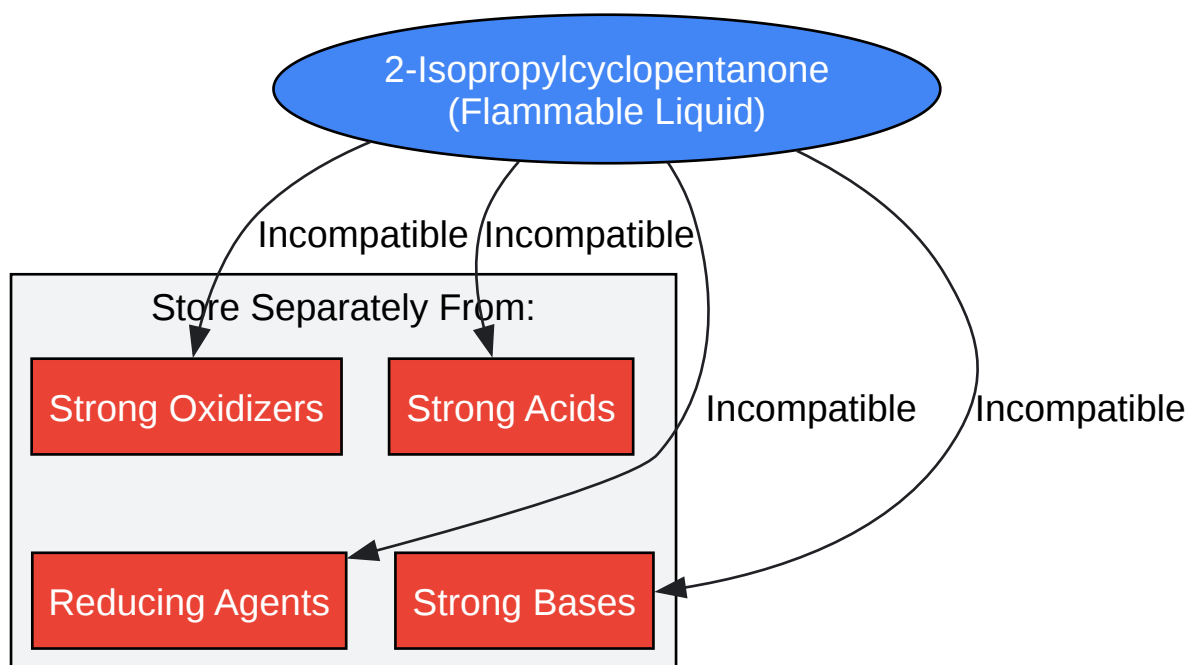
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Caption: Workflow for safely handling **2-Isopropylcyclopentanone**.



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Caption: Troubleshooting decision tree for unexpected issues.



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Caption: Chemical incompatibility and segregation guide.

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